

Chemical structure and IUPAC name of Methyl 2-amino-3-chlorobenzoate

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Compound of Interest

Compound Name: Methyl 2-amino-3-chlorobenzoate

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An In-depth Technical Guide to **Methyl 2-amino-3-chlorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral data of **Methyl 2-amino-3-chlorobenzoate**, an important intermediate in the pharmaceutical and agrochemical industries.

Chemical Structure and IUPAC Name

Methyl 2-amino-3-chlorobenzoate is an aromatic organic compound. The structure consists of a benzene ring substituted with a methyl ester group, an amino group, and a chlorine atom.

- IUPAC Name: **methyl 2-amino-3-chlorobenzoate**[\[1\]](#)
- Synonyms: 2-Amino-3-chlorobenzoic acid methyl ester, Methyl 3-chloroanthranilate[\[2\]](#)
- CAS Number: 77820-58-7[\[3\]](#)[\[4\]](#)
- Molecular Formula: $C_8H_8ClNO_2$ [\[3\]](#)[\[4\]](#)
- Molecular Weight: 185.61 g/mol [\[2\]](#)[\[3\]](#)

Chemical Structure:

(A textual representation of the benzene ring with substituents at positions 1 (COOCH₃), 2 (NH₂), and 3 (Cl).)

Physicochemical Properties

The physical and chemical properties of **Methyl 2-amino-3-chlorobenzoate** are summarized in the table below.

Property	Value	Reference
Appearance	Off-white crystalline powder or tan waxy solid	[3][5]
Melting Point	35-37 °C	[3][4]
Boiling Point	273.8 ± 20.0 °C (Predicted)	[3][4]
Density	1.311 ± 0.06 g/cm ³ (Predicted)	[3][4]
Storage	Store under inert gas (Nitrogen or Argon) at 2–8 °C	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

¹H NMR Spectroscopy

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
3.86	s	-	-OCH ₃ (3H)
6.25	s	-	-NH ₂ (2H)
6.57	t	7.93	Aromatic H (1H)
7.39	dd	7.81, 1.51	Aromatic H (1H)
7.79	dd	8.06, 1.51	Aromatic H (1H)

Solvent: CDCl₃,
Frequency: 400
MHz[3][5]

Mass Spectrometry

Ion	m/z
[M+H] ⁺	185.95
Calculated for C ₈ H ₈ ClNO ₂ : 185.02[3][5]	

FT-IR Spectroscopy

Wavenumber (cm ⁻¹)	Functional Group
~3400-3300 (two peaks)	N-H stretch
~1710	C=O stretch (ester)
~1600, ~1450	C=C stretch (aromatic)
~750	C-Cl stretch

Data compiled from comparative analysis.[6]

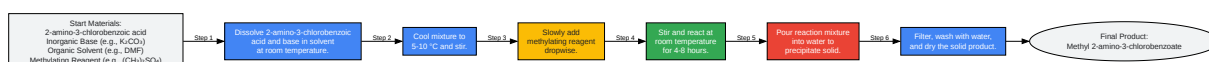
Experimental Protocols: Synthesis

Several methods for the synthesis of **Methyl 2-amino-3-chlorobenzoate** have been reported. Below are detailed protocols for two common approaches.

Synthesis from 2-amino-3-chlorobenzoic acid

This method involves the esterification of 2-amino-3-chlorobenzoic acid using a methylating agent in the presence of a base.

Workflow Diagram:



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Caption: Workflow for the synthesis of **Methyl 2-amino-3-chlorobenzoate**.

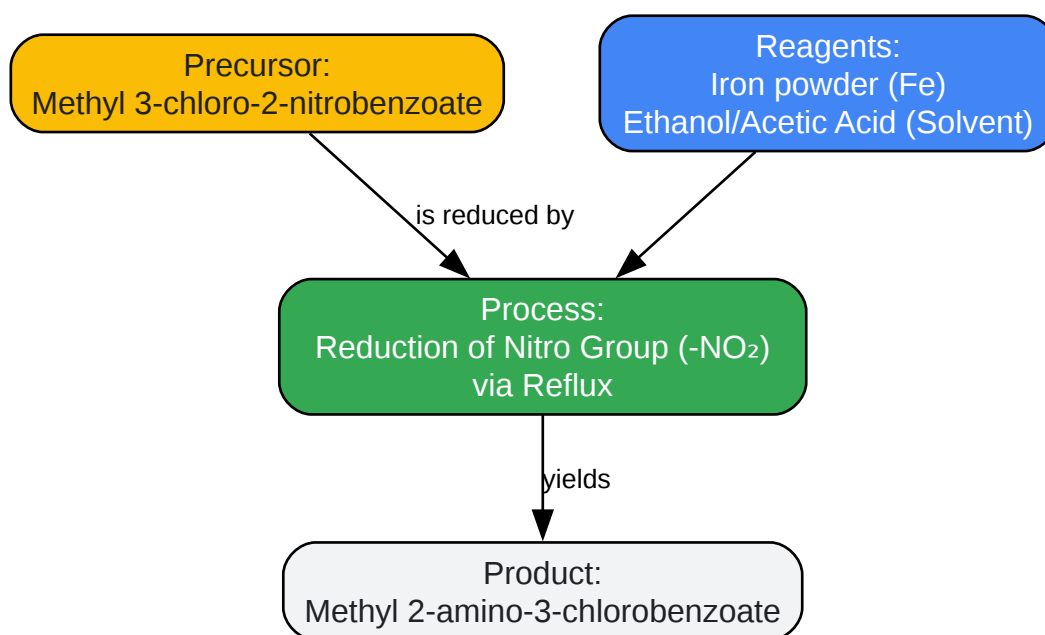
Detailed Protocol:

- In a suitable reaction flask, dissolve 30g (0.175 mol) of 2-amino-3-chlorobenzoic acid and 17.3g (0.125 mol) of potassium carbonate in 150g of DMF at room temperature.[7][8][9]
- Cool the resulting mixture to 10°C and stir for 30 minutes.[7][8][9]
- Slowly add 22.4g (0.178 mol) of dimethyl sulfate dropwise to the mixture.[7][8][9]
- After the addition is complete, allow the mixture to warm to room temperature and continue stirring for 6 hours.[7][8][9]
- Pour the reaction mixture into 400mL of water, which will cause a white solid to precipitate.[7]
- Stir the suspension for 1 hour, then collect the solid by filtration.
- Wash the filter cake with water and dry to yield the final product, **Methyl 2-amino-3-chlorobenzoate**. [7] (Typical yield: 95.0%, Purity by HPLC: 97%).[7][8]

Synthesis from Methyl 3-chloro-2-nitrobenzoate

This alternative route involves the reduction of a nitro-substituted precursor.

Logical Relationship Diagram:



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Caption: Logical flow of the reduction synthesis route.

Detailed Protocol:

- To a solution of 2.5g (11.6 mmol) of methyl 3-chloro-2-nitrobenzoate in a mixture of 100 mL ethanol and 100 mL acetic acid, add 1.94g (34.8 mmol) of iron powder at room temperature. [3][5]
- Heat the suspension to reflux for 2 hours under a nitrogen atmosphere. [3][5]
- After the reaction is complete, cool the mixture to room temperature and partially remove the solvent using a rotary evaporator. [3][5]
- Partition the resulting residue between 300 mL of ethyl acetate and 200 mL of water. [3][5]
- Separate the organic phase and wash it sequentially with 50 mL of 1N aqueous sodium hydroxide and 50 mL of brine. [3][5]

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate using a rotary evaporator to obtain the target product as a tan oily substance that solidifies upon standing.[3][5] (Typical yield: 79%).[3][5]

Applications

Methyl 2-amino-3-chlorobenzoate serves as a key intermediate in the synthesis of various chemical products. Its primary application is in the production of pharmaceuticals and pesticides.[3][4][5] It is a crucial building block for synthesizing more complex molecules due to the reactive amino and ester functional groups.

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